

# An In-depth Technical Guide to Wieland-Gumlich Aldehyde

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## Compound of Interest

Compound Name: *Wieland-gumlich aldehyde*

Cat. No.: *B1683588*

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This technical guide provides a comprehensive overview of the **Wieland-Gumlich aldehyde**, a pivotal intermediate in the chemistry of Strychnos alkaloids. This document details its chemical identity, physicochemical properties, and key synthetic protocols, aiming to serve as a valuable resource for professionals in organic synthesis and medicinal chemistry.

## Introduction

The **Wieland-Gumlich aldehyde**, also known as caracurine VII, is a complex indoline alkaloid. Historically, it is a degradation product of strychnine, and its structural elucidation was a significant step towards understanding the intricate architecture of strychnine itself.<sup>[1]</sup> First isolated and characterized by Wieland and Gumlich, this compound has since become a cornerstone in the total synthesis of strychnine and its analogues.<sup>[1]</sup> Its strategic importance lies in its role as a late-stage intermediate, which can be efficiently converted to strychnine. This has made the **Wieland-Gumlich aldehyde** a frequent target in many total synthesis campaigns.

## CAS Number and Nomenclature

The Chemical Abstracts Service (CAS) registry number for the **Wieland-Gumlich aldehyde** is 466-85-3.

The nomenclature of this complex molecule can be described in several ways, reflecting its structural features and historical context. The compound exists in equilibrium between a hemiacetal form and an open-chain aldehyde form.

- Common Names: **Wieland-Gumlich aldehyde**, Caracurine VII, Deacetyldiaboline.
- Systematic (IUPAC) Names:
  - As the hemiacetal: (17R)-19,20-Didehydro-17,18-epoxycuran-17-ol
  - As the aldehyde: (1S,9S,10R,11R,12E,17S)-12-(2-hydroxyethylidene)-8,14-diazapentacyclo[9.5.2.0<sup>1'9</sup>.0<sup>2'7</sup>.0<sup>14'17</sup>]octadeca-2,4,6-triene-10-carbaldehyde<sup>[1]</sup>

The hemiacetal form is often the one represented by the CAS number. The name "**Wieland-Gumlich aldehyde**" remains the most commonly used term in the scientific literature.

## Physicochemical Properties

A summary of the key physicochemical properties of the **Wieland-Gumlich aldehyde** is presented in the table below.

Property	Value	Source
CAS Number	466-85-3	Multiple Sources
Molecular Formula	C <sub>19</sub> H <sub>22</sub> N <sub>2</sub> O <sub>2</sub>	Multiple Sources
Molecular Weight	310.39 g/mol	Multiple Sources
Appearance	Crystals	
Melting Point	213-214 °C (decomposes)	
Optical Rotation	[α] <sub>D</sub> <sup>22</sup> = -133.8° (c = 0.52 in methanol)	
Solubility	Soluble in methanol, ethanol, chloroform; slightly soluble in acetone, ethyl acetate.	

## Experimental Protocols

The following sections provide detailed methodologies for the preparation of the **Wieland-Gumlich aldehyde** from strychnine and its subsequent conversion back to strychnine. These protocols are based on classical literature procedures and have been employed in numerous synthetic campaigns.

### Synthesis of Wieland-Gumlich Aldehyde from Strychnine

The degradation of strychnine to the **Wieland-Gumlich aldehyde** is a multi-step process.<sup>[1]</sup>

#### Step 1: Formation of Isonitrosostrychnine

- Strychnine is treated with amyl nitrite to form the corresponding oxime, isonitrosostrychnine.

#### Step 2: Beckmann Fragmentation

- The oxime undergoes a Beckmann fragmentation upon treatment with thionyl chloride, leading to a carbamic acid intermediate.

#### Step 3: Decarboxylation and Nitrile Formation

- The carbamic acid readily decarboxylates to yield a nitrile.

#### Step 4: Hydrolysis to the Hemiacetal

- The nitrile is then subjected to nucleophilic displacement of the cyanide group by barium hydroxide, which facilitates hydrolysis to the hemiacetal form of the **Wieland-Gumlich aldehyde**. The aldehyde exists in equilibrium with this more stable cyclic hemiacetal.

### Conversion of Wieland-Gumlich Aldehyde to Strychnine

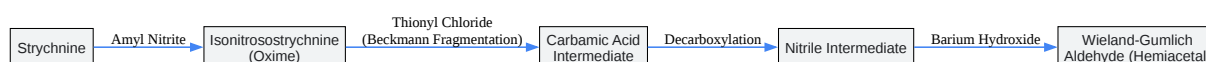
The conversion of the **Wieland-Gumlich aldehyde** to strychnine can be achieved in a single, high-yielding step.<sup>[2]</sup>

- Reaction Components: The **Wieland-Gumlich aldehyde** is reacted with malonic acid, acetic anhydride, and sodium acetate in acetic acid.

- Procedure: A mixture of the **Wieland-Gumlich aldehyde**, malonic acid, and sodium acetate in glacial acetic acid and acetic anhydride is heated. The reaction progress is monitored by an appropriate method (e.g., TLC). Upon completion, the reaction mixture is worked up to isolate strychnine. This transformation typically proceeds in high yield, often around 80%.<sup>[2]</sup>

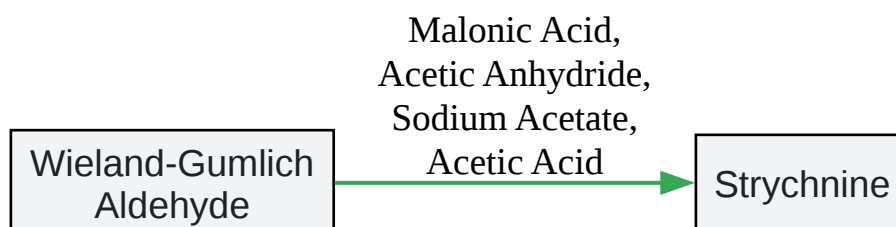
## Synthetic Pathway Visualizations

The following diagrams, generated using the DOT language, illustrate the key synthetic transformations involving the **Wieland-Gumlich aldehyde**.



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Caption: Degradation of Strychnine to **Wieland-Gumlich Aldehyde**.



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Caption: Conversion of **Wieland-Gumlich Aldehyde** to Strychnine.

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## References

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- 2. Is there no end to the total syntheses of strychnine? Lessons to be learned for strategy and tactics in total synthesis - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Wieland-Gumlich Aldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683588#wieland-gumlich-aldehyde-cas-number-and-nomenclature]

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